

Synonyms and alternative names for Disperse Red 17

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Compound of Interest

Compound Name: *Disperse Red 17*

Cat. No.: *B15556278*

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An In-depth Technical Guide to **Disperse Red 17**

This technical guide provides a comprehensive overview of **Disperse Red 17**, a monoazo dye used in the textile and cosmetics industries. The information is intended for researchers, scientists, and drug development professionals, presenting key data, experimental protocols, and a visualization of the biological pathway associated with its allergenic properties.

Synonyms and Alternative Names

Disperse Red 17 is known by a variety of names across different industries and suppliers. A comprehensive list of its synonyms and identifiers is provided below to aid in its identification and in literature searches.

Common Names:

- **C.I. Disperse Red 17**
- Disperse Scarlet S-2G
- Acetate Red GG
- Amacel Red GG
- Disperse Red C-2R

Systematic and IUPAC Names:

- IUPAC Name: 2,2'-(3-Methyl-4-[(E)-(4-nitrophenyl)diazenyl]phenyl)imino)diethanol[1]
- Systematic Name: 2-[N-(2-hydroxyethyl)-3-methyl-4-[(4-nitrophenyl)diazenyl]anilino]ethanol

Chemical Identifiers:

- CAS Number: 3179-89-3[2]
- C.I. Number: 11210[2]
- EC Number: 221-665-5[2]
- UNII: HHG9JOS5G7[2]

Other Commercial and Historical Names:

- AMACEL RED AB[2]
- ACETAMINE RED BE[2]
- AKASPERSE RED 2G[2]
- ACETOQUINONE LIGHT RED BZ[2]
- 3-Methyl-4-(4'-nitrophenylazo)-N,N-bis(2-hydroxyethyl)aniline[2]
- 4'-(BIS(2-HYDROXYETHYL)AMINO)-2'-METHYL-4-NITROAZOBENZENE[2]

Quantitative Data

The following table summarizes the key physicochemical properties of **Disperse Red 17**.

Property	Value	Reference
Molecular Formula	$C_{17}H_{20}N_4O_4$	[2]
Molecular Weight	344.37 g/mol	[2]
Appearance	Deep violet powder	[3]
Melting Point	150-152 °C	[4]
Boiling Point	588.8 °C at 760 mmHg	[3]
Density	1.28 g/cm³	[3]
logP (Octanol-Water Partition Coefficient)	3.45	
Water Solubility	Very low	
Solubility	Soluble in ethanol and acetone	[5]
UV-Vis Absorption Peaks (in Ethanol)	210 nm, 254 nm, 510 nm	[4]

Experimental Protocols

Synthesis of Disperse Red 17

The synthesis of **Disperse Red 17** is a classic example of azo dye production, involving a diazotization reaction followed by an azo coupling.

Materials:

- p-Nitroaniline
- 3-Methyl-N,N-bis(2-hydroxyethyl)aniline
- Sodium nitrite ($NaNO_2$)
- Hydrochloric acid (HCl)
- Ice

- Sodium hydroxide (NaOH) or other suitable base

Procedure:

Step 1: Diazotization of p-Nitroaniline

- Dissolve p-nitroaniline in a solution of hydrochloric acid and water.
- Cool the solution to 0-5 °C in an ice bath with constant stirring.
- Slowly add an aqueous solution of sodium nitrite to the cooled p-nitroaniline solution. The temperature should be strictly maintained between 0-5 °C to ensure the stability of the diazonium salt.
- The completion of the diazotization can be checked using starch-iodide paper, which turns blue-black in the presence of excess nitrous acid.

Step 2: Azo Coupling

- In a separate vessel, dissolve 3-Methyl-N,N-bis(2-hydroxyethyl)aniline (the coupling component) in an acidic aqueous solution.
- Cool the solution of the coupling component to 0-5 °C.
- Slowly add the freshly prepared diazonium salt solution from Step 1 to the cooled coupling component solution with vigorous stirring.
- Maintain the temperature at 0-5 °C and continue stirring for several hours to ensure the completion of the coupling reaction.
- The pH of the reaction mixture is then gradually raised by adding a base (e.g., sodium hydroxide solution) to precipitate the dye.

Step 3: Isolation and Purification

- The precipitated **Disperse Red 17** is collected by filtration.
- The filter cake is washed with water to remove any unreacted starting materials and salts.

- The purified dye is then dried.

Dyeing of Polyester Fabric with Disperse Red 17

This protocol describes a high-temperature dyeing method for polyester, a common application for disperse dyes.

Materials:

- Polyester fabric
- **Disperse Red 17**
- Dispersing agent
- Acetic acid (to adjust pH)
- High-temperature, high-pressure dyeing apparatus

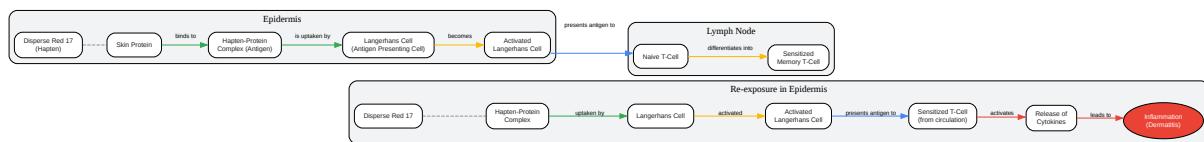
Procedure:

- Preparation of the Dyebath:
 - Prepare a dispersion of **Disperse Red 17** by making a paste with a small amount of a dispersing agent and then adding it to water.
 - Fill the dyeing apparatus with the required volume of water and add the dye dispersion.
 - Add a dispersing agent to the dyebath to ensure the dye remains finely dispersed.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Dyeing Process:
 - Introduce the polyester fabric into the dyebath at room temperature.
 - Gradually raise the temperature of the dyebath to 130 °C over 30-45 minutes.

- Maintain this temperature for 60-90 minutes to allow the dye to penetrate and fix within the polyester fibers.
- Rinsing and Aftertreatment:
 - Cool the dyebath down to 70-80 °C.
 - Rinse the dyed fabric with hot water and then cold water to remove any unfixed dye from the surface.
 - A reduction clearing process may be carried out to improve wash fastness. This typically involves treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide.
 - Finally, the fabric is rinsed thoroughly and dried.

Signaling Pathway and Experimental Workflows

Disperse Red 17 is a known skin sensitizer and can cause allergic contact dermatitis, which is a Type IV delayed-type hypersensitivity reaction.^{[6][7][8]} The diagram below illustrates the general mechanism of allergic contact dermatitis induced by a hapten, such as a disperse dye.



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Caption: Generalized pathway of allergic contact dermatitis.

The diagram above illustrates the two phases of allergic contact dermatitis. In the sensitization phase, the small molecule hapten (**Disperse Red 17**) penetrates the skin and binds to skin proteins to form an antigen. This complex is recognized and processed by Langerhans cells, which then migrate to the lymph nodes to activate naive T-cells, leading to the formation of sensitized memory T-cells. Upon re-exposure, these sensitized T-cells are rapidly activated in the skin, leading to the release of cytokines and subsequent inflammation characteristic of dermatitis.

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